

# 1-Bromo-3-chloro-2-methylpropane molecular formula and weight

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## Compound of Interest

Compound Name:	1-Bromo-3-chloro-2-methylpropane
Cat. No.:	B103949

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## Technical Data Sheet: 1-Bromo-3-chloro-2-methylpropane

Audience: Researchers, scientists, and drug development professionals.

This document provides core chemical data for **1-Bromo-3-chloro-2-methylpropane**, a halogenated alkane used as a building block in organic synthesis.

## Chemical Properties

The fundamental molecular properties of **1-Bromo-3-chloro-2-methylpropane** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and reaction planning.

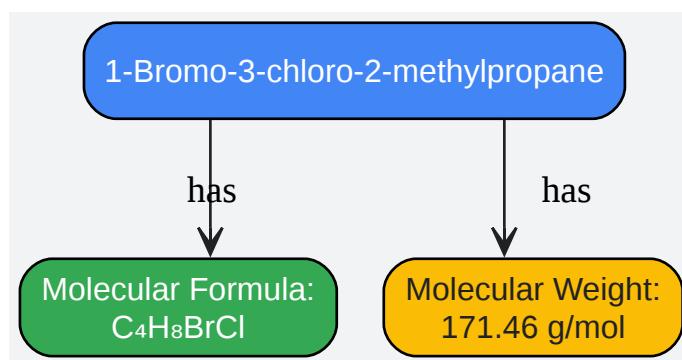
Property	Value	Citations
Molecular Formula	C <sub>4</sub> H <sub>8</sub> BrCl	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	171.46 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	6974-77-2	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

No experimental protocols were cited in the generation of this data sheet. The provided information is based on established chemical knowledge and computational chemistry models.

## Data Visualization

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Relationship between **1-Bromo-3-chloro-2-methylpropane** and its key molecular properties.

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## References

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- 3. [parchem.com](http://parchem.com) [parchem.com]
- 4. (2S)-1-bromo-3-chloro-2-methylpropane | C<sub>4</sub>H<sub>8</sub>BrCl | CID 5479122 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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